

Application Notes and Protocols for Chemistry Analyzer Calibration

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Compound of Interest

Compound Name: DRI-C25441

Cat. No.: B12396829

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Product Identifier: **DRI-C25441** Calibration Verification Material

Audience: This document is intended for researchers, scientists, and drug development professionals responsible for ensuring the accuracy and reliability of chemistry analyzer data.

Introduction

Accurate and precise measurements are fundamental in research and drug development. Automated chemistry analyzers require regular calibration to ensure the integrity of experimental data. This document provides a detailed protocol for the calibration of chemistry analyzers using **DRI-C25441**, a multi-analyte calibrator. Calibration is the process of configuring an analyzer to align its measurements with known standards, correcting for instrument drift, reagent variability, and environmental factors.^[1] Regular calibration and verification are essential for maintaining high-quality, reproducible results.

Product Information

Product Name: **DRI-C25441** Multi-Analyte Calibrator Kit Intended Use: For the calibration of automated chemistry analyzers for the quantitative determination of specified analytes in serum, plasma, and urine. Storage and Stability: Store unopened kits at 2-8°C. Refer to the package insert for stability information after opening. Avoid repeated freeze-thaw cycles.

Experimental Protocol: Calibration Procedure

This protocol outlines the steps for performing a multi-point calibration using the **DRI-C25441** calibrator set.

3.1. Materials Required

- **DRI-C25441** Calibrator Levels 1-5
- Chemistry analyzer
- Assay-specific reagents
- Quality control (QC) materials (at least two levels)
- Sample cups
- Precision pipettes and tips

3.2. Pre-Calibration Checks

- Ensure the chemistry analyzer has completed its power-on self-checks and is in a ready state.
- Verify that all required reagents are loaded, have sufficient volume, and have not expired.
- Confirm that waste containers are not full and that system fluids are adequate.
- Perform any required daily or weekly maintenance as specified by the instrument manufacturer.

3.3. Calibrator Preparation

- Allow the **DRI-C25441** calibrators and QC materials to come to room temperature (18-25°C) for at least 30 minutes before use.
- Gently invert each vial multiple times to ensure homogeneity. Do not vortex, as this may denature protein components.
- Dispense the required volume of each calibrator level into separate, labeled sample cups.

3.4. Calibration Execution

- Navigate to the calibration menu on the chemistry analyzer's software.
- Select the analytes to be calibrated.
- Enter the lot number for the **DRI-C25441** calibrator kit.
- Enter the target concentration values for each analyte at each calibrator level. This information is provided in the Certificate of Analysis accompanying the calibrator kit.
- Load the sample cups containing the different calibrator levels onto the analyzer in the specified positions.
- Initiate the calibration sequence. The analyzer will automatically aspirate the calibrators, mix them with the appropriate reagents, and measure the resulting reactions.

3.5. Post-Calibration Verification

- Upon completion of the calibration, review the generated calibration curves for each analyte. The software will typically flag any calibrations that do not meet predefined acceptance criteria.
- Analyze at least two levels of quality control material to verify the new calibration. The results for the QC materials should fall within the laboratory's established acceptable ranges.^[2]
- If QC results are outside the acceptable range, investigate potential causes, such as improper calibrator preparation, reagent issues, or instrument malfunction, and repeat the calibration if necessary.
- Document all calibration and QC results according to your laboratory's standard operating procedures.

Data Presentation

The following tables represent expected target values for the **DRI-C25441** calibrator set. Actual values are lot-specific and must be taken from the product's package insert or Certificate of Analysis.

Table 1: **DRI-C25441** Target Values for Common Analytes

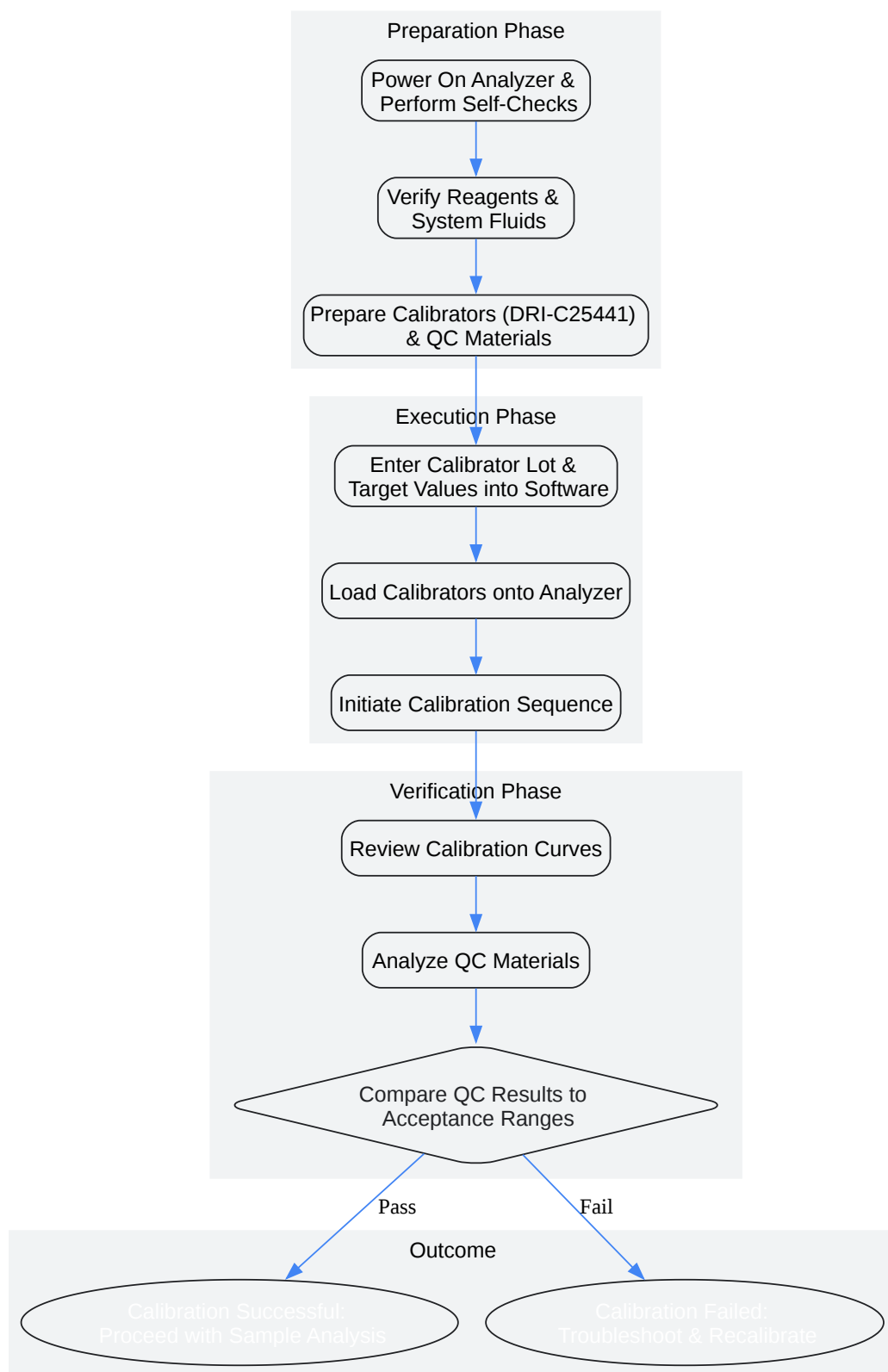
Analyte	Units	Level 1	Level 2	Level 3	Level 4	Level 5
Glucose	mg/dL	25	75	150	300	500
Creatinine	mg/dL	0.2	1.0	2.5	5.0	10.0
Urea (BUN)	mg/dL	5	20	50	100	150
Total Protein	g/dL	3.0	5.0	7.0	9.0	11.0
Albumin	g/dL	1.5	2.5	3.5	4.5	5.5

Table 2: Example Quality Control Acceptance Ranges

Analyte	QC Level	Mean Value	Acceptance Range (± 2 SD)
Glucose	Low	80 mg/dL	75 - 85 mg/dL
High	350 mg/dL	335 - 365 mg/dL	
Creatinine	Low	0.8 mg/dL	0.7 - 0.9 mg/dL
High	6.0 mg/dL	5.7 - 6.3 mg/dL	

Visualized Workflows

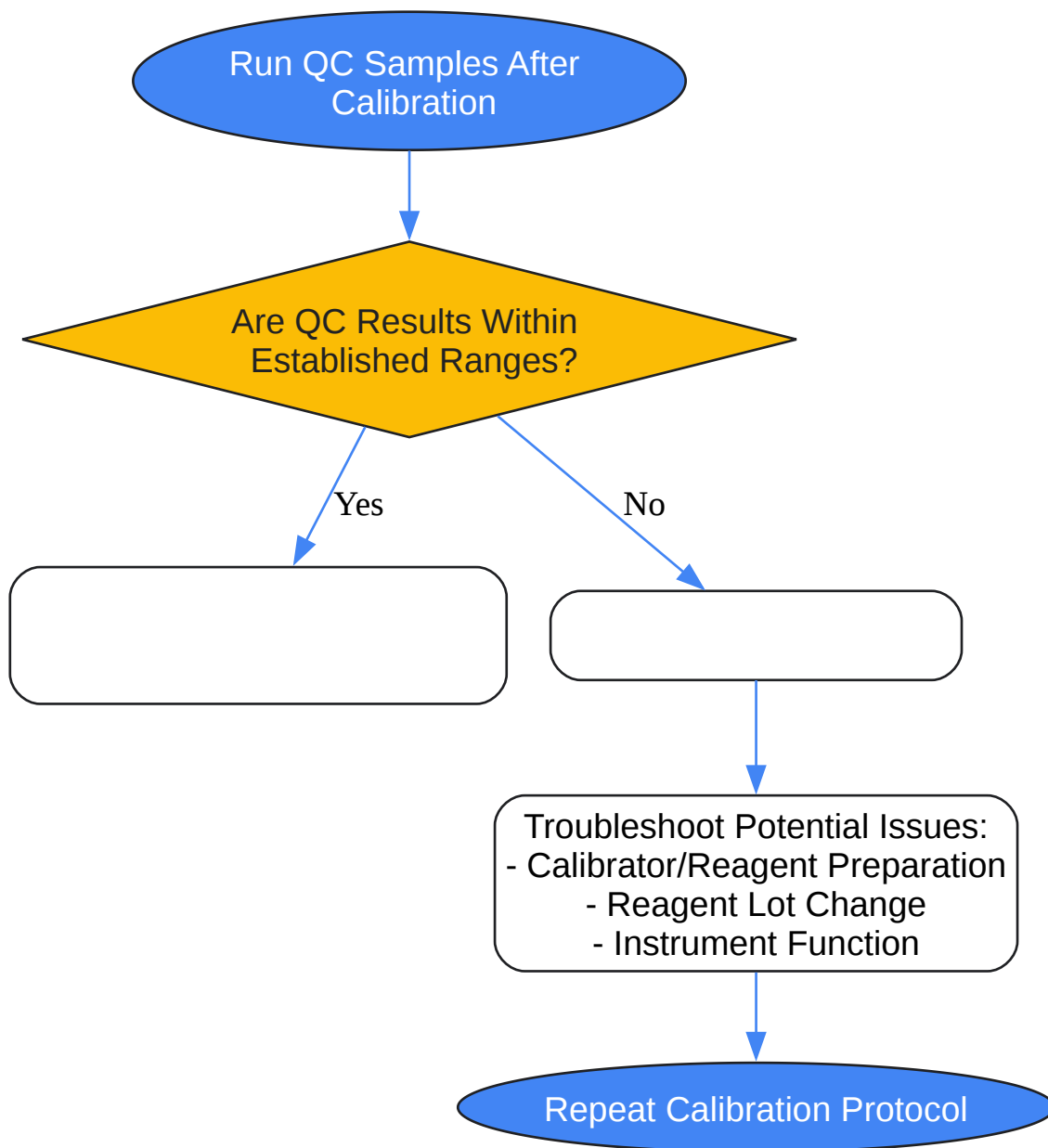
Diagram 1: Chemistry Analyzer Calibration Workflow



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Caption: Workflow for chemistry analyzer calibration.

Diagram 2: Decision Pathway for Calibration Verification



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References

- 1. aelabgroup.com [aelabgroup.com]
- 2. m.youtube.com [m.youtube.com]
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